

Application Notes and Protocols: Ammonium Dichromate as a Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: Ammonium dichromate

Cat. No.: B147842

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This document provides detailed application notes and experimental protocols for the use of **ammonium dichromate** as a catalyst in specific organic synthesis applications. The following sections outline its use in the oxidation of alcohols and the oxidative coupling of thiols, supported by quantitative data and step-by-step methodologies.

Oxidation of Alcohols to Carbonyl Compounds

Ammonium dichromate, in the presence of magnesium bisulfate ($\text{Mg}(\text{HSO}_4)_2$) and wet silica gel (SiO_2), serves as an efficient and mild oxidizing agent for the conversion of various alcohols to their corresponding aldehydes and ketones. This method is effective both in solution (n-hexane) and under solvent-free conditions, with the latter often providing faster reaction times.

Quantitative Data Summary

The following table summarizes the reaction times and yields for the oxidation of a variety of alcohols using **ammonium dichromate** under both solvent-free and solution conditions at room temperature.

Entry	Substrate (Alcohol)	Product	Time (Solvent-Free) (min)	Yield (Solvent-Free) (%)	Time (n-hexane) (min)	Yield (n-hexane) (%)
1	Benzyl alcohol	Benzaldehyde	10	98	20	95
2	4-Methylbenzyl alcohol	4-Methylbenzaldehyde	15	95	25	92
3	4-Methoxybenzyl alcohol	4-Methoxybenzaldehyde	10	96	20	94
4	4-Nitrobenzyl alcohol	4-Nitrobenzaldehyde	20	92	30	90
5	4-Chlorobenzyl alcohol	4-Chlorobenzaldehyde	15	94	25	91
6	2,4-Dichlorobenzyl alcohol	2,4-Dichlorobenzaldehyde	20	93	30	90
7	Diphenylmethanol	Benzophenone	15	95	25	92
8	1-Phenylethanol	Acetophenone	20	92	30	90
9	Cyclohexanol	Cyclohexanone	30	90	45	88
10	2-Heptanol	2-Heptanone	40	88	60	85

Experimental Protocols

a) General Procedure for Solvent-Free Oxidation of Alcohols

- Materials:
 - **Ammonium dichromate** ($(\text{NH}_4)_2\text{Cr}_2\text{O}_7$)
 - Magnesium bisulfate ($\text{Mg}(\text{HSO}_4)_2$)
 - Wet silica gel (SiO_2) (50% w/w water)
 - Substrate (alcohol)
 - Mortar and pestle
 - Reaction vessel (e.g., round-bottom flask)
 - Magnetic stirrer (optional)
 - Ethyl acetate (for work-up)
 - Silica gel for column chromatography
- Procedure:
 - In a mortar, thoroughly grind a mixture of **ammonium dichromate** (1 mmol), magnesium bisulfate (1 mmol), and wet silica gel (1 g).
 - Add the alcohol (1 mmol) to the ground mixture.
 - Continue to grind the mixture at room temperature for the time specified in the data table. Alternatively, the mixture can be stirred in a round-bottom flask.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, add ethyl acetate (20 mL) to the reaction mixture and stir for 5 minutes.
 - Filter the mixture through a short pad of silica gel.

- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane/ethyl acetate).

b) General Procedure for Oxidation of Alcohols in n-Hexane

- Materials:

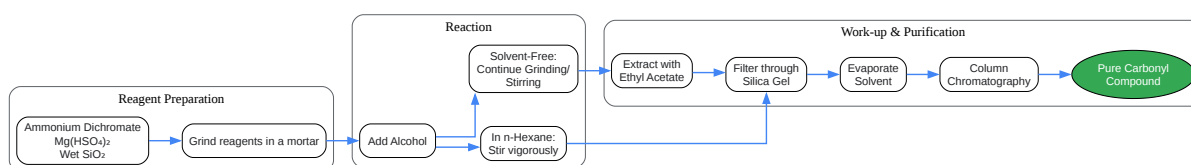
- **Ammonium dichromate** ($(\text{NH}_4)_2\text{Cr}_2\text{O}_7$)
- Magnesium bisulfate ($\text{Mg}(\text{HSO}_4)_2$)
- Wet silica gel (SiO_2) (50% w/w water)
- Substrate (alcohol)
- n-Hexane
- Reaction vessel (e.g., round-bottom flask) with a magnetic stirrer
- Ethyl acetate (for work-up)
- Silica gel for column chromatography

- Procedure:

- To a stirred mixture of **ammonium dichromate** (1 mmol), magnesium bisulfate (1 mmol), and wet silica gel (1 g) in n-hexane (10 mL), add the alcohol (1 mmol).
- Stir the reaction mixture vigorously at room temperature for the time specified in the data table.
- Monitor the reaction progress by TLC.
- Upon completion, filter the reaction mixture through a short pad of silica gel.
- Wash the silica gel pad with ethyl acetate (2 x 10 mL).

- Combine the organic filtrates and evaporate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel.

Workflow Diagram



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Caption: General workflow for the oxidation of alcohols using **ammonium dichromate**.

Oxidative Coupling of Thiols to Disulfides

Ammonium dichromate, in the presence of magnesium bisulfate and wet silica gel, also facilitates the efficient oxidative coupling of thiols to their corresponding disulfides. This reaction is typically performed under solvent-free conditions at room temperature.

Quantitative Data Summary

The following table presents data for the oxidative coupling of various thiols to disulfides.

Entry	Substrate (Thiol)	Product (Disulfide)	Time (min)	Yield (%)
1	Thiophenol	Diphenyl disulfide	5	98
2	4-Methylthiophenol	Di-p-tolyl disulfide	7	96
3	4-Chlorothiophenol	Bis(4-chlorophenyl) disulfide	8	95
4	Benzyl mercaptan	Dibenzyl disulfide	10	94
5	1-Butanethiol	Dibutyl disulfide	15	92
6	Cyclohexanethiol	Dicyclohexyl disulfide	20	90

Experimental Protocol

General Procedure for Solvent-Free Oxidative Coupling of Thiols

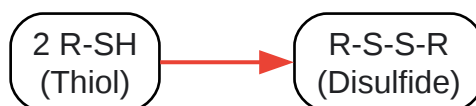
- Materials:
 - Ammonium dichromate ((NH₄)₂Cr₂O₇)
 - Magnesium bisulfate (Mg(HSO₄)₂)
 - Wet silica gel (SiO₂) (50% w/w water)
 - Substrate (thiol)
 - Mortar and pestle
 - Reaction vessel (e.g., round-bottom flask)
 - Magnetic stirrer (optional)

- Diethyl ether (for work-up)
- Silica gel for column chromatography
- Procedure:
 - In a mortar, create a homogeneous mixture by grinding **ammonium dichromate** (1 mmol), magnesium bisulfate (1 mmol), and wet silica gel (1 g).
 - Add the thiol (2 mmol) to this mixture.
 - Continue grinding the reaction mixture at room temperature for the duration specified in the data table. Alternatively, the mixture can be stirred.
 - Monitor the reaction's progress via TLC.
 - Upon completion, add diethyl ether (20 mL) and stir for 5 minutes.
 - Filter the mixture through a short column of silica gel.
 - Evaporate the solvent from the filtrate to obtain the crude disulfide.
 - If necessary, purify the product by column chromatography on silica gel.

Reaction Scheme Diagram

Solvent-Free
Room Temp.

$(\text{NH}_4)_2\text{Cr}_2\text{O}_7$
 $\text{Mg}(\text{HSO}_4)_2$
Wet SiO_2



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Caption: Oxidative coupling of thiols to disulfides.

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